

The Role of DWP-05195 in Neuropathic Pain: A Technical Guide

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Compound of Interest

Compound Name: DWP-05195
CAS No.: 904309-12-2
Cat. No.: B15577635

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

DWP-05195 is a novel, orally administered antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor, developed by Daewoong Pharmaceutical Co. Ltd. for the management of pain. This technical guide provides a comprehensive overview of the available preclinical and clinical data on **DWP-05195**, with a specific focus on its potential role in treating neuropathic pain. While publicly available preclinical efficacy data is limited, this guide synthesizes the known mechanism of action, the results from a first-in-human clinical trial, and the general methodologies of relevant experimental models. The information presented is intended to inform researchers, scientists, and drug development professionals about the current state of knowledge regarding **DWP-05195**.

Introduction to DWP-05195 and its Target: TRPV1

The Transient Receptor Potential Vanilloid 1 (TRPV1), also known as the capsaicin receptor, is a non-selective cation channel predominantly expressed in primary sensory neurons, including C and A-delta fibers, which are crucial for transmitting pain signals.^[1] Under normal

physiological conditions, TRPV1 is activated by noxious heat ($>43^{\circ}\text{C}$), acidic conditions ($\text{pH} < 6$), and exogenous ligands like capsaicin from chili peppers. In neuropathic pain states, which arise from damage or disease affecting the somatosensory nervous system, the expression and sensitivity of TRPV1 receptors can be upregulated, contributing to peripheral and central sensitization and the characteristic symptoms of allodynia (pain from non-painful stimuli) and hyperalgesia (exaggerated pain response).[1]

DWP-05195 is a small molecule antagonist of the TRPV1 receptor.[1] By blocking the activation of this channel, **DWP-05195** aims to inhibit the transduction of pain signals at the peripheral nociceptor level, thereby offering a targeted therapeutic approach for neuropathic pain.[1]

Preclinical Evidence (Note: Detailed quantitative data from preclinical studies of **DWP-05195** in neuropathic pain models are not publicly available and are cited as "unpublished internal data" in clinical publications.)[1]

The first-in-human study of **DWP-05195** mentions that the compound has demonstrated analgesic effects in animal models of nerve injury and diabetic neuropathy.[1] Furthermore, a minimal effective dose (MED) of 1 mg/kg was reportedly established in a rat model of diabetic neuropathy.[1]

Common Preclinical Models of Neuropathic Pain

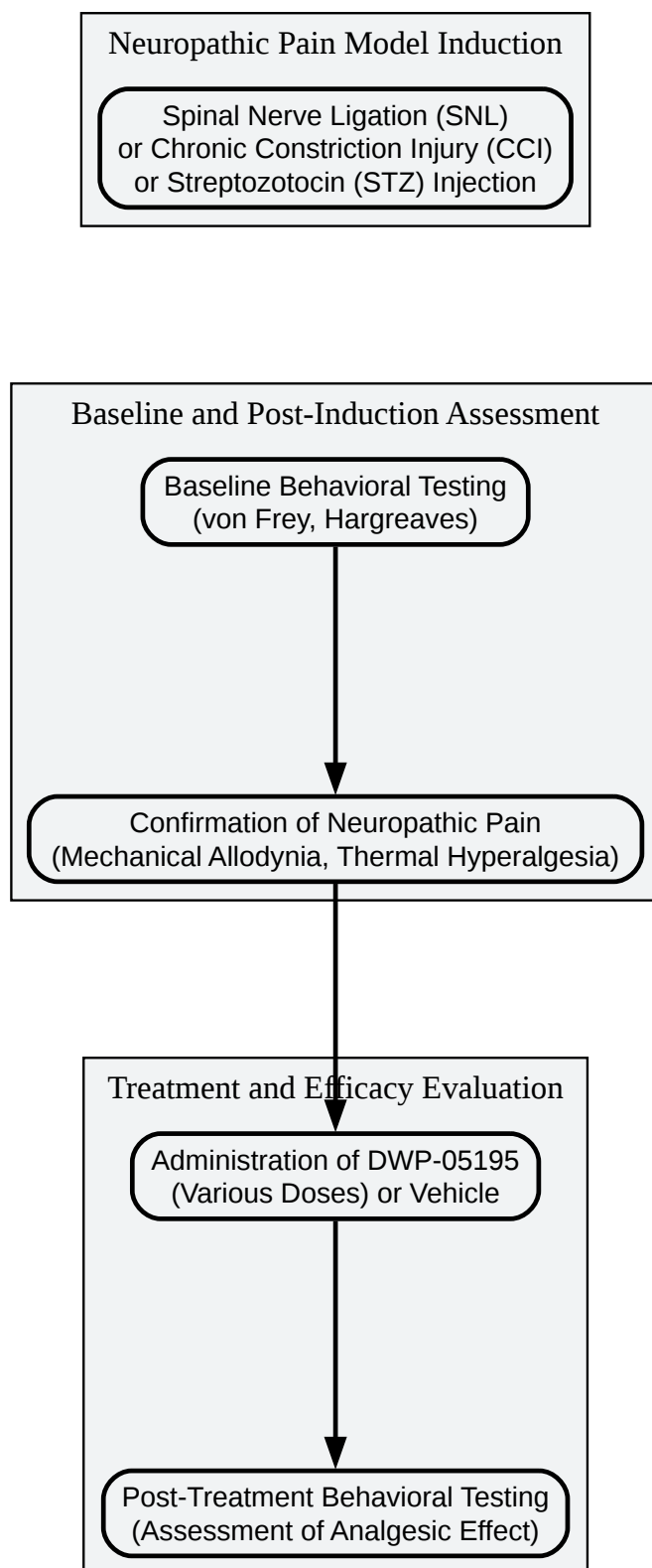
While specific data for **DWP-05195** is not available, the following are standard and widely accepted animal models used to evaluate the efficacy of analgesic compounds for neuropathic pain. It is highly probable that similar models were used to assess the preclinical activity of **DWP-05195**.

- **Spinal Nerve Ligation (SNL) Model:** This model involves the tight ligation of one or more spinal nerves (e.g., L5 and L6) in rodents. This procedure mimics the conditions of nerve compression and injury, leading to the development of mechanical allodynia and thermal hyperalgesia in the paw innervated by the damaged nerve.

- **Chronic Constriction Injury (CCI) Model:** In this model, loose ligatures are placed around the sciatic nerve, causing a gradual constriction and subsequent nerve damage. This results in behavioral signs of neuropathic pain, including allodynia and hyperalgesia, that develop over several days.
- **Diabetic Neuropathy Models:** These models are typically induced by chemical agents like streptozotocin (STZ), which destroys pancreatic beta cells, leading to hyperglycemia and the subsequent development of peripheral neuropathy. Behavioral assessments in these animals are used to measure the efficacy of treatments in alleviating diabetes-induced neuropathic pain.

General Experimental Protocol for Preclinical Efficacy Studies

A general workflow for assessing the efficacy of a compound like **DWP-05195** in a preclinical neuropathic pain model is outlined below.



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Caption: General workflow for preclinical evaluation of **DWP-05195** in neuropathic pain models.

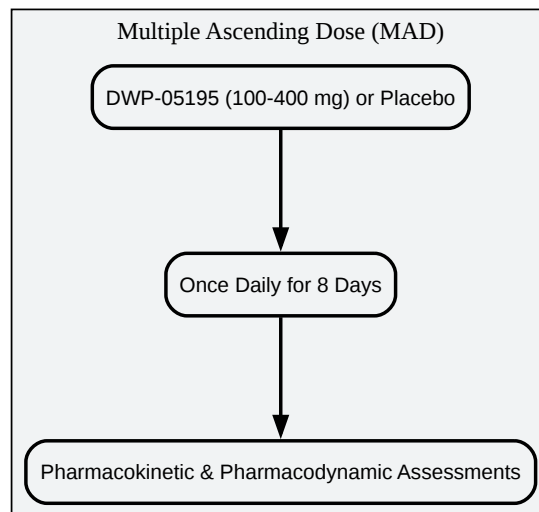
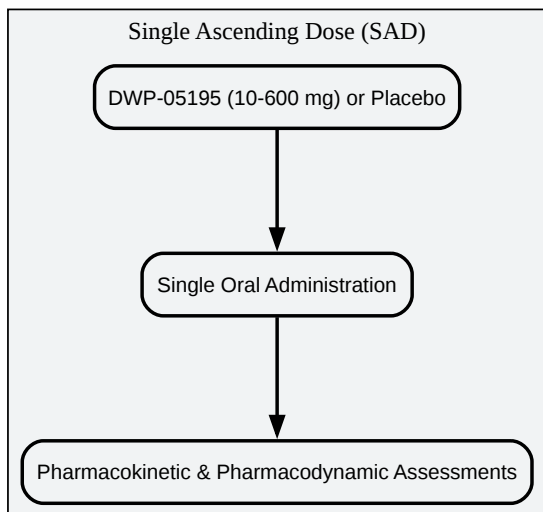
Clinical Development

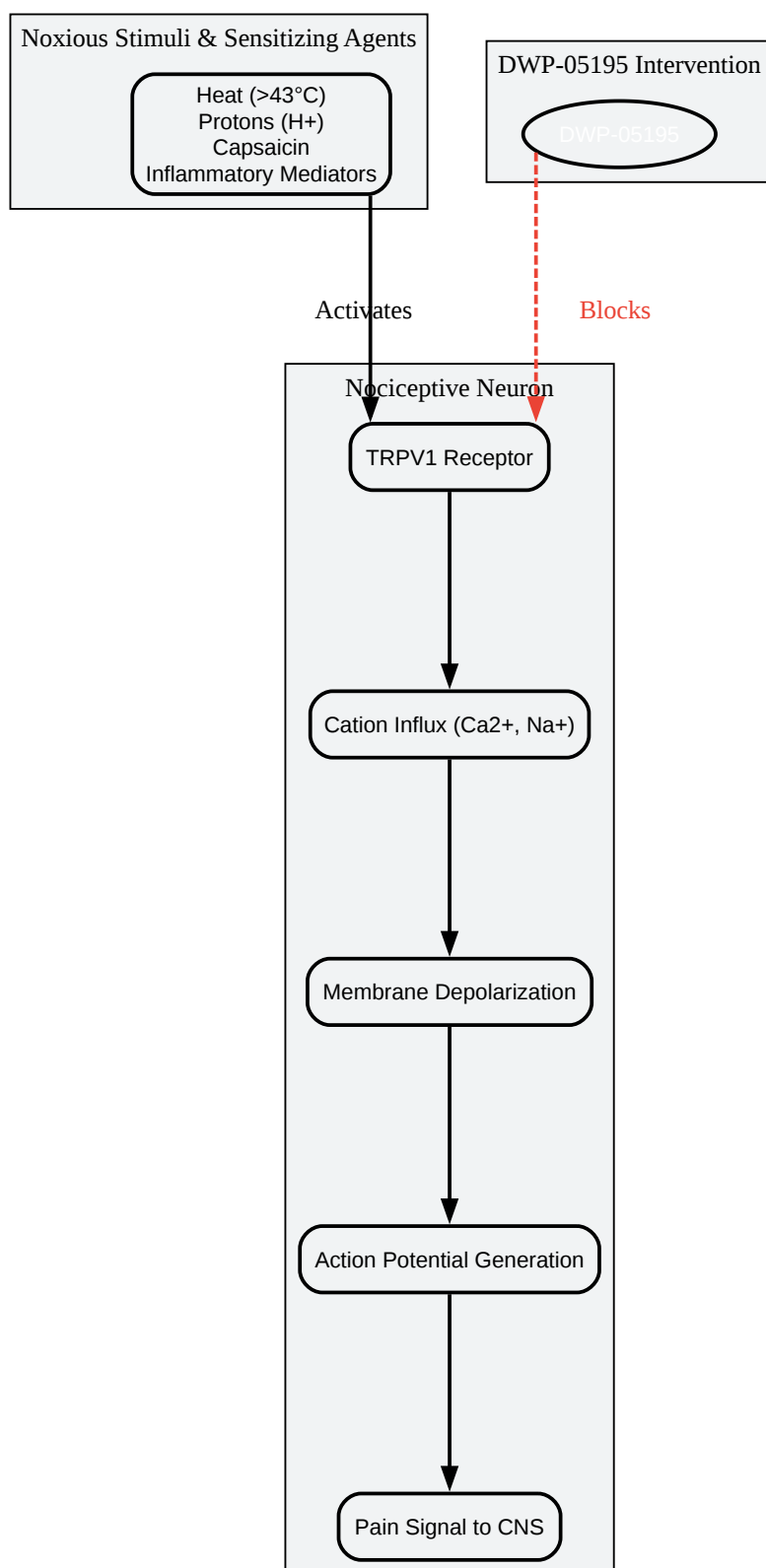
To date, one clinical trial of **DWP-05195** has been published, and another has been registered.

First-in-Human, Double-Blind, Placebo-Controlled, Randomized, Dose Escalation Study in Healthy Volunteers

This study aimed to evaluate the pharmacodynamics, pharmacokinetics, safety, and tolerability of **DWP-05195** in healthy male subjects.^[1]

The study consisted of a single-dose and a multiple-dose phase.





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References

- 1. A first-in-human, double-blind, placebo-controlled, randomized, dose escalation study of DWP05195, a novel TRPV1 antagonist, in healthy volunteers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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